

Chromatographic Separation of Venlafaxine and Its Metabolites: Application Notes and Protocols

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Compound of Interest

Compound Name: *N*-Desmethyl venlafaxine-d3

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This document provides detailed application notes and protocols for the chromatographic separation of the antidepressant drug venlafaxine and its primary active metabolite, O-desmethylvenlafaxine (ODV). Venlafaxine is a serotonin-norepinephrine reuptake inhibitor (SNRI) that is widely prescribed for the treatment of major depressive disorder and anxiety disorders. The accurate quantification of venlafaxine and its metabolites in biological matrices is crucial for therapeutic drug monitoring, pharmacokinetic studies, and the development of new drug formulations.

The following sections present various chromatographic methods, including High-Performance Liquid Chromatography (HPLC) with different detectors and Ultra-Performance Liquid Chromatography-Mass Spectrometry (UPLC-MS). Detailed experimental protocols and quantitative data are provided to aid researchers in selecting and implementing the most suitable method for their specific needs.

Methods Overview

Several chromatographic techniques have been successfully employed for the simultaneous determination of venlafaxine and its metabolites. The choice of method often depends on the required sensitivity, selectivity, and the nature of the biological matrix.

- High-Performance Liquid Chromatography (HPLC) with UV or Fluorescence Detection:
These methods are robust and widely accessible, making them suitable for routine analysis

in clinical toxicology and therapeutic drug monitoring.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Ultra-Performance Liquid Chromatography-Mass Spectrometry (UPLC-MS/MS): This technique offers high sensitivity and selectivity, making it ideal for pharmacokinetic studies and analyses requiring low detection limits.[\[6\]](#)[\[7\]](#)
- Chiral High-Performance Liquid Chromatography (HPLC): Venlafaxine is a chiral compound administered as a racemic mixture. Chiral HPLC methods are essential for separating and quantifying the individual enantiomers, which exhibit different pharmacological profiles.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Quantitative Data Summary

The following tables summarize the quantitative data from various validated methods for the analysis of venlafaxine and O-desmethylenlafaxine.

Table 1: HPLC-UV/Fluorescence Methods

Analyte	Matrix	Linearity Range (ng/mL)	LLOQ (ng/mL)	Recovery (%)	Reference
Venlafaxine	Human Serum	1 - 25	Not Specified	>52	[3]
O-desmethylvenlafaxine	Human Serum	1 - 25	Not Specified	>52	[3]
Venlafaxine	Human Plasma	5 - 1000	5	Not Specified	[5]
O-desmethylvenlafaxine	Human Plasma	5 - 1000	5	Not Specified	[5]
Venlafaxine	Human Saliva	9.4 - 10.2	9.4	92.65 - 104.78	[2]
O-desmethylvenlafaxine	Human Saliva	9.4 - 10.2	10.2	92.65 - 104.78	[2]

Table 2: UPLC-MS/MS Methods

Analyte	Matrix	Linearity Range (ng/mL)	LLOQ (ng/mL)	Recovery (%)	Reference
Venlafaxine	Rat Plasma	7.98 - 200	7.98	Not Specified	[6]
O-desmethylvenlafaxine	Rat Plasma	8.34 - 200	8.34	Not Specified	[6]
Venlafaxine	Human Plasma	0.60 - 300.00	0.60	>77.0	[9]
O-desmethylvenlafaxine	Human Plasma	0.60 - 300.00	0.60	>77.0	[9]

Table 3: Chiral HPLC Methods

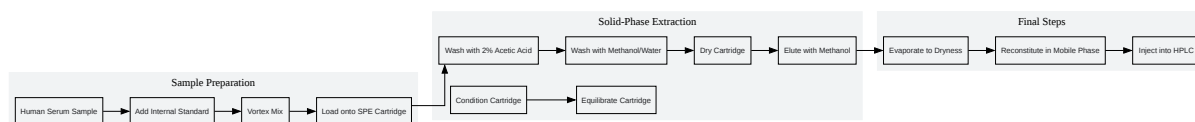
Analyte	Matrix	Linearity Range (ng/mL)	LLOQ (ng/mL)	Recovery (%)	Reference
(S)-Venlafaxine	Not Specified	Not Specified	Not Specified	Not Specified	[8]
(R)-Venlafaxine	Not Specified	Not Specified	Not Specified	Not Specified	[8]
Enantiomers of VEN & ODV	Human Plasma	0.60 - 300.00	0.60	>77.0	[9]

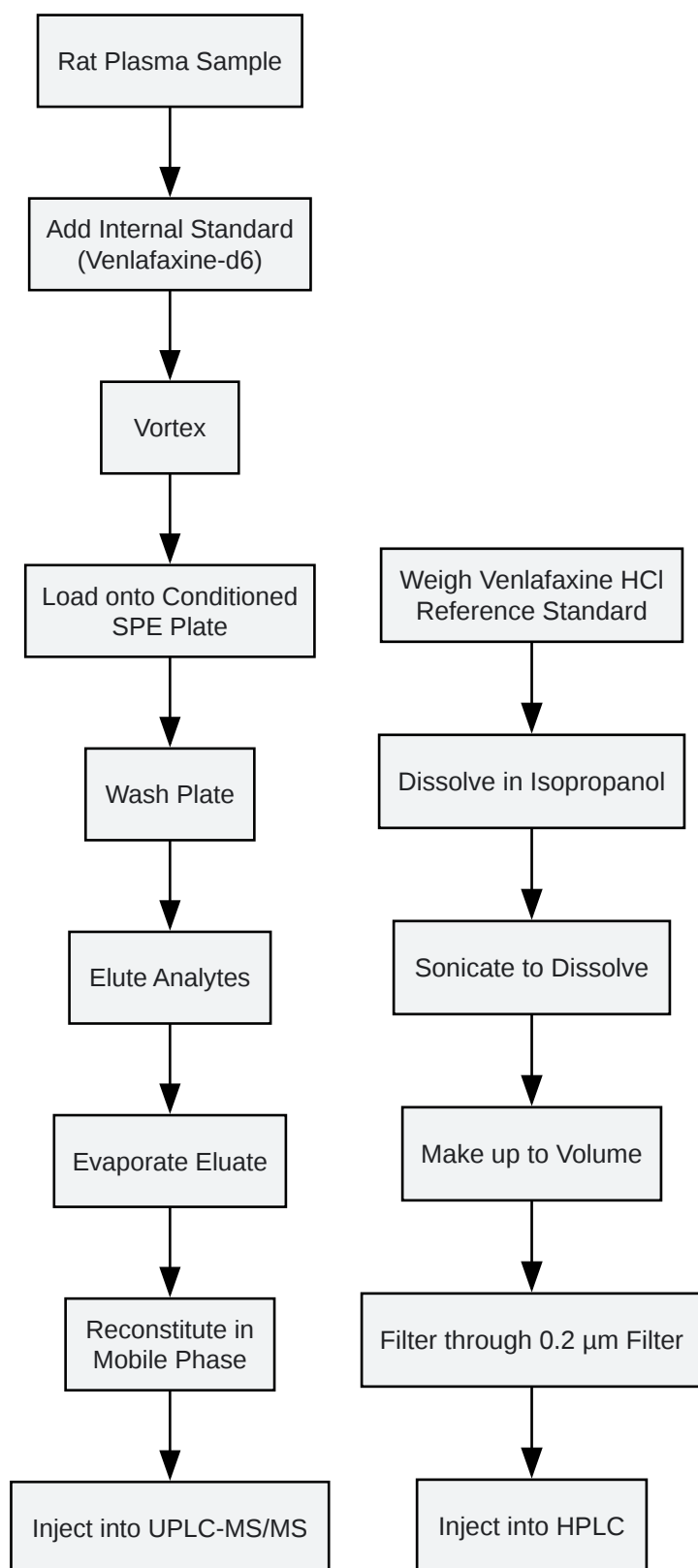
Experimental Protocols

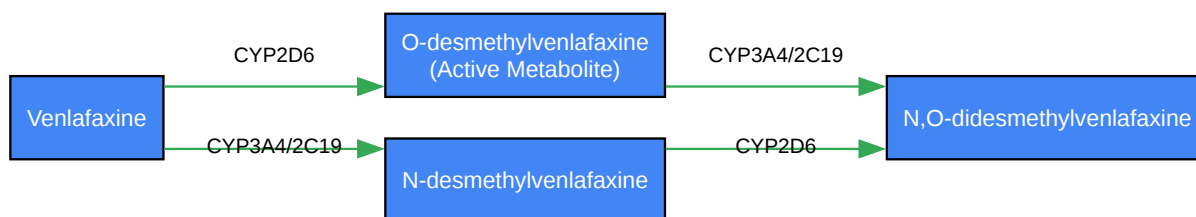
This section provides detailed protocols for sample preparation and chromatographic analysis based on established methods.

Protocol 1: HPLC-UV Method for Venlafaxine and O-desmethylvenlafaxine in Human Serum[1][4]

1. Sample Preparation: Solid-Phase Extraction (SPE)







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